

5,8-Dichloropyrido[2,3-d]pyridazine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 5,8-Dichloropyrido[2,3-d]pyridazine

Cat. No.: B1296284

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5,8-Dichloropyrido[2,3-d]pyridazine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document summarizes its key identifiers, presents a detailed experimental protocol for its synthesis, and explores its potential biological significance through a logical workflow diagram based on the activities of structurally related compounds.

Core Identifiers and Synonyms

A clear and unambiguous identification of chemical compounds is paramount for researchers. The following table summarizes the essential identifiers and known synonyms for **5,8-Dichloropyrido[2,3-d]pyridazine**.

Identifier Type	Value
CAS Registry Number	703-33-3
Molecular Formula	C ₇ H ₃ Cl ₂ N ₃
Molecular Weight	200.03 g/mol
IUPAC Name	5,8-dichloropyrido[2,3-d]pyridazine
Synonyms	5,8-Dichloropyrido[3,2-d]pyridazine, 1,4-Dichloro-5-azaphthalazine, NSC 131225
InChI	InChI=1S/C7H3Cl2N3/c8-6-4-2-1-3-10-5(4)7(9)12-11-6/h1-3H
InChIKey	QNGKPMNRSDSBMD-UHFFFAOYSA-N
Canonical SMILES	<chem>C1=CC2=C(C(=NN=C2Cl)Cl)N=C1</chem>
PubChem CID	279915

Experimental Protocols

The synthesis of **5,8-Dichloropyrido[2,3-d]pyridazine** can be achieved through the chemical modification of a precursor molecule. The following protocol is based on established synthetic methodologies for similar pyridazine derivatives.[\[1\]](#)

Synthesis of **5,8-Dichloropyrido[2,3-d]pyridazine** from 6,7-Dihydropyrido[2,3-d]pyridazine-5,8-dione

Materials:

- 6,7-Dihydropyrido[2,3-d]pyridazine-5,8-dione
- Phosphorous oxychloride (POCl₃)
- Pyridine
- Dilute hydrochloric acid (HCl)

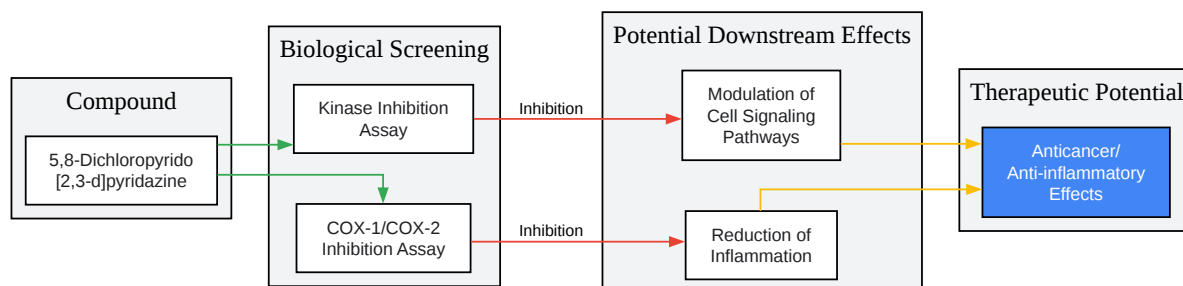
- Acetic acid

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 0.399 mol of 6,7-Dihydropyrido[2,3-d]pyridazine-5,8-dione and 1.95 mol of phosphorous oxychloride.
- **Addition of Catalyst:** Carefully add 0.8 mol of pyridine to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain this temperature for a duration sufficient to ensure complete conversion (monitoring by TLC is recommended).
- **Work-up:** After cooling to room temperature, the reaction mixture is carefully poured into a beaker containing crushed ice.
- **Precipitation:** The resulting solution is then treated with dilute hydrochloric acid, leading to the precipitation of the crude product.
- **Purification:** The precipitate is collected by filtration, washed with cold water, and then recrystallized from acetic acid to yield **5,8-Dichloropyrido[2,3-d]pyridazine** as a grey colored amorphous solid.^[1]

Potential Signaling Pathways and Logical Relationships

While specific signaling pathways for **5,8-Dichloropyrido[2,3-d]pyridazine** are not extensively documented, the biological activities of structurally related pyridopyrimidine and pyridazine derivatives suggest potential mechanisms of action. These include kinase inhibition and anti-inflammatory effects through the inhibition of cyclooxygenase (COX) enzymes. The following diagram illustrates a logical workflow for the potential biological evaluation of this compound.



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Caption: Logical workflow for the potential biological evaluation of **5,8-Dichloropyrido[2,3-d]pyridazine**.

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References

- 1. jocpr.com [jocpr.com]
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